

dihydrolipoic acid chiral center configuration

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Compound Focus: (R)-Dihydrolipoic acid

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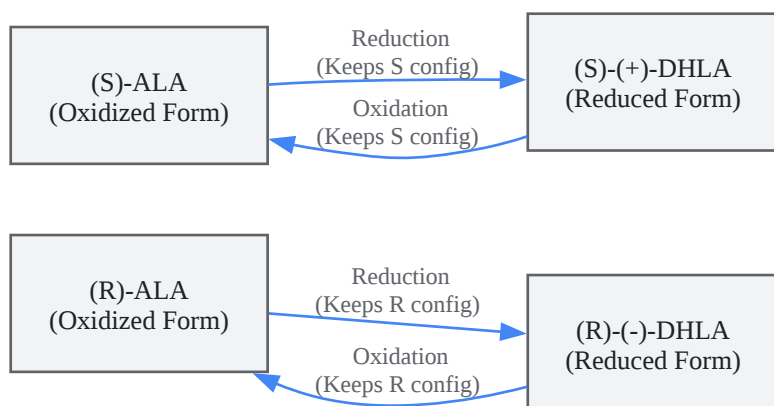
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Structural Basis and Chirality of DHLA

Dihydrolipoic acid is the reduced form of alpha-lipoic acid (ALA). The key structural features and the origin of its chirality are outlined below.

Feature	Description
Parent Compound	Alpha-lipoic acid (ALA), a C8 fatty acid with a dithiolane ring [1] [2].
Reduced Form	DHLA is formed by the reduction of the disulfide bond in ALA, resulting in two dithiol (SH) groups [1] [3].
Chiral Center	A single chiral center exists at the C6 carbon [4] [5].
Enantiomers	(R)-(-)-DHLA and (S)-(+)-DHLA [4].
Relationship to ALA	The reduction of ALA to DHLA preserves the configuration at the C6 chiral center. Therefore, natural (R)-ALA reduces to (R)-(-)-DHLA [2].

The following diagram illustrates the chiral interconversion between ALA and DHLA.



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Chiral interconversion between ALA and DHLA enantiomers.

Analytical Methods for Chiral Separation

Direct chiral separation of DHLA is analytically challenging. The table below summarizes a validated high-performance liquid chromatography (HPLC) method.

Parameter	Specification
Method	Direct, enantioselective HPLC (no derivatization required) [4].
Chiral Stationary Phase (CSP)	Amylose tris-[(S)- α -methylbenzylcarbamate] (e.g., Chiralpak IH-3) [4].
Mobile Phase	Normal-phase: n-Hexane/2-Propanol/Trifluoroacetic Acid (TFA) [4]. Example: 85:15:0.1 (v/v/v) [4].
Elution Order	(R)-(-)-DHLA elutes before (S)-(+)-DHLA under reported conditions [4].
Key Challenge	Achieving baseline separation for DHLA is more difficult than for ALA, requiring careful optimization of mobile phase and temperature [4].

Biological and Pharmacological Significance

The chirality of DHLA and its precursor ALA has profound implications for their biological function and disposition.

- **Bioactivity and Cofactor Role:** The **(R)-enantiomer of ALA is the naturally occurring form** synthesized in human mitochondria and serves as an essential cofactor for key enzymatic complexes like pyruvate dehydrogenase [1] [4] [5]. Its reduced form, **(R)-DHLA**, is consequently the physiologically relevant redox partner [3] [2].
- **Enantioselective Pharmacokinetics:** In vivo studies demonstrate that (R)-ALA exhibits higher plasma concentration and area under the curve (AUC) than (S)-ALA after oral administration of the racemic mixture [6]. This enantioselectivity arises from differences in absorption and first-pass metabolism [6].
- **Therapeutic Implications:** Due to its superior bioavailability and natural origin, **(R)-ALA (and by extension, (R)-DHLA) is considered the preferred form** for pharmaceutical development [4] [6]. Racemic ALA remains common in supplements largely due to the lower melting point and easier tableting of the pure (R)-enantiomer [6].

Key Takeaways for Research and Development

For researchers and drug development professionals, the following points are critical:

- **Analytical Focus:** The development of robust chiral separation methods, like the HPLC protocol noted, is essential for accurate pharmacokinetic studies and quality control of enantiopure substances [4].
- **Material Selection:** When evaluating the biological effects of DHLA, the use of enantiomerically pure materials, especially the (R)-form, is crucial for interpreting data and predicting in vivo efficacy [6].
- **Therapeutic Targeting:** The **(R)-enantiomer of DHLA should be the primary candidate** for drug development aimed at leveraging its native antioxidant and anti-inflammatory pathways [3].

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